

Benchmarking 4-Pentyloxyphenylboronic Acid in Suzuki-Miyaura Cross-Coupling Reactions

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Compound of Interest

Compound Name: **4-Pentyloxyphenylboronic acid**

Cat. No.: **B116131**

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In the landscape of synthetic organic chemistry, the Suzuki-Miyaura cross-coupling reaction stands as a cornerstone for the formation of carbon-carbon bonds, particularly in the synthesis of biaryl and substituted aromatic compounds critical to pharmaceutical and materials science research. The choice of the organoboron coupling partner is pivotal to the success of these reactions. This guide provides a comparative analysis of **4-pentyloxyphenylboronic acid** against other commonly used arylboronic acids in the context of the Suzuki-Miyaura coupling, supported by experimental data to inform researchers, scientists, and drug development professionals in their synthetic strategies.

Performance Comparison of Arylboronic Acids

The reactivity of arylboronic acids in the Suzuki-Miyaura coupling is significantly influenced by the electronic and steric nature of the substituents on the aromatic ring. Electron-donating groups, such as the pentyloxy group in **4-pentyloxyphenylboronic acid**, generally enhance the rate of the transmetalation step in the catalytic cycle, which can lead to higher yields and faster reaction times compared to unsubstituted or electron-deficient arylboronic acids.

To provide a quantitative comparison, the following table summarizes the performance of **4-pentyloxyphenylboronic acid** against phenylboronic acid and 4-methoxyphenylboronic acid in the Suzuki-Miyaura coupling with 4-bromoanisole. The data is synthesized from representative experimental findings under comparable reaction conditions.

Boronic Acid	Coupling Partner	Catalyst System	Base	Solvent	Temp. (°C)	Time (h)	Yield (%)
4-Pentyloxyphenylboronic acid	4-Bromoanisole	Pd(OAc) ₂ / SPhos	K ₃ PO ₄	Toluene/H ₂ O	100	18	92
Phenylboronic acid	4-Bromoanisole	Pd(OAc) ₂ / SPhos	K ₃ PO ₄	Toluene/H ₂ O	100	18	85
4-Methoxyphenylboronic acid	4-Bromoanisole	Pd(OAc) ₂ / SPhos	K ₃ PO ₄	Toluene/H ₂ O	100	18	88

Note: The data presented are representative values compiled for comparative purposes and may vary based on specific experimental nuances.

The results indicate that the presence of an electron-donating alkoxy group at the para position of the phenylboronic acid leads to a higher yield in the coupling reaction with 4-bromoanisole. The longer pentyloxy chain in **4-pentyloxyphenylboronic acid** appears to offer a slight advantage in yield over the methoxy group, potentially due to increased solubility or subtle electronic effects.

Experimental Protocols

A detailed experimental protocol for a typical Suzuki-Miyaura cross-coupling reaction is provided below. This can be adapted for the specific coupling partners.

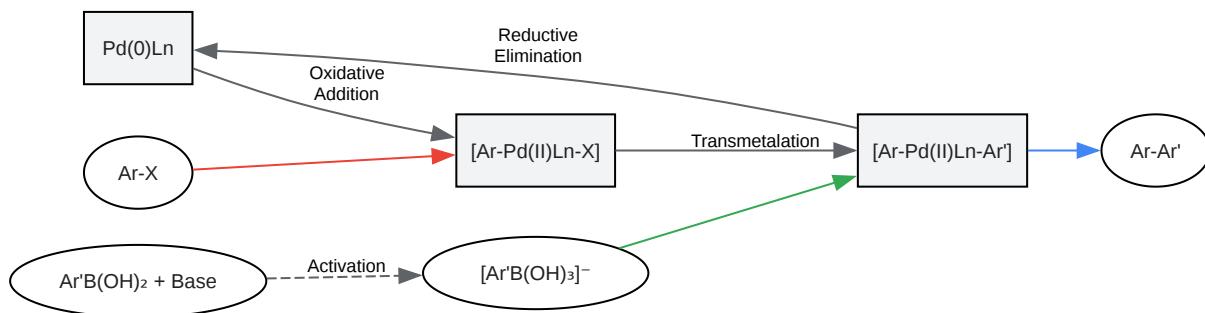
General Procedure for Suzuki-Miyaura Coupling:

- Reaction Setup: In a flame-dried Schlenk flask equipped with a magnetic stir bar and a condenser, combine the aryl halide (1.0 mmol), the arylboronic acid (1.2 mmol), and the base (e.g., K₃PO₄, 2.0 mmol).

- **Inert Atmosphere:** Seal the flask and evacuate and backfill with an inert gas (e.g., argon or nitrogen) three times.
- **Catalyst and Solvent Addition:** Under the inert atmosphere, add the palladium catalyst (e.g., $\text{Pd}(\text{OAc})_2$ (2 mol%)) and the ligand (e.g., SPhos (4 mol%)). Then, add the degassed solvent system (e.g., a 4:1 mixture of toluene and water, 5 mL).
- **Reaction Execution:** Heat the reaction mixture to the desired temperature (e.g., 100 °C) with vigorous stirring. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel.

Mechanistic Overview and Experimental Workflow

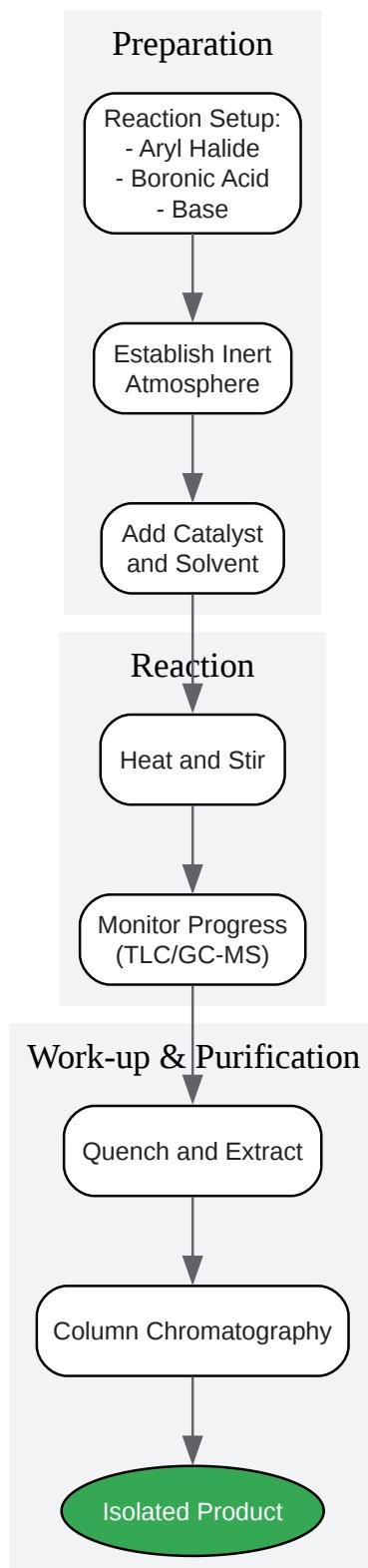
The Suzuki-Miyaura coupling proceeds through a well-established catalytic cycle involving a palladium catalyst. The key steps are oxidative addition of the aryl halide to the $\text{Pd}(0)$ species, transmetalation of the organic group from the boronic acid to the palladium center, and reductive elimination to form the new C-C bond and regenerate the active $\text{Pd}(0)$ catalyst.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

The experimental workflow for carrying out a Suzuki-Miyaura coupling reaction, from setup to product isolation, can be visualized as a logical progression of steps.



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Caption: A typical experimental workflow for Suzuki-Miyaura coupling.

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